

IUPAC name and structure of (2-Cyclopropylphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Cyclopropylphenyl)methanol

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Technical Guide: (2-Cyclopropylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-Cyclopropylphenyl)methanol**, including its chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Identity and Structure

(2-Cyclopropylphenyl)methanol is an organic compound featuring a benzene ring substituted with a cyclopropyl group at the ortho position to a hydroxymethyl group.

- IUPAC Name: **(2-Cyclopropylphenyl)methanol**[\[1\]](#)
- CAS Number: 118184-68-2[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₁₀H₁₂O[\[2\]](#)[\[4\]](#)
- SMILES: OCC1CCCCC1C1CC1[\[2\]](#)

Chemical Structure Visualization

Caption: Chemical structure of **(2-Cyclopropylphenyl)methanol**.

Physicochemical Properties

A summary of the key physicochemical properties of **(2-Cyclopropylphenyl)methanol** is provided in the table below.

Property	Value
Molecular Weight	148.20 g/mol [2][4]
Molecular Formula	C ₁₀ H ₁₂ O [2][4]
Physical State	Liquid (at room temperature)
Storage	Sealed in dry, room temperature [2]
InChI Key	CWSNJUBFYCZZRO-UHFFFAOYSA-N [4]

Experimental Protocol: Synthesis of (2-Cyclopropylphenyl)methanol

A plausible and common method for the synthesis of **(2-Cyclopropylphenyl)methanol** is the reduction of the corresponding aldehyde, 2-cyclopropylbenzaldehyde. The following protocol details this synthetic route.

Step 1: Synthesis of 2-Cyclopropylbenzaldehyde (Precursor)

The synthesis of the precursor aldehyde can be achieved via a Grignard reaction between 2-bromobenzaldehyde and cyclopropylmagnesium bromide, followed by an acidic workup.

Step 2: Reduction of 2-Cyclopropylbenzaldehyde to (2-Cyclopropylphenyl)methanol

This procedure outlines the reduction of the aldehyde to the desired alcohol using sodium borohydride.

Materials and Reagents:

- 2-Cyclopropylbenzaldehyde
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- Tetrahydrofuran (THF)
- Distilled water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Dissolution:** Dissolve 2-cyclopropylbenzaldehyde (1.0 eq) in a 1:1 (v/v) mixture of tetrahydrofuran (THF) and methanol (MeOH) in a round-bottom flask at room temperature.
- **Reduction:** Cool the solution to 0 °C using an ice bath. Add sodium borohydride (NaBH_4 , 1.5 eq) portion-wise over a period of 15 minutes, ensuring the temperature remains low.
- **Reaction:** Stir the reaction mixture at 0 °C for 1 hour. Subsequently, allow the mixture to warm to room temperature and continue stirring for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion of the reaction (as indicated by TLC), cool the mixture back to 0 °C and carefully quench the reaction by the slow addition of distilled water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 50 mL). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate (Na_2SO_4).

- Solvent Removal: Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
- Purification: The crude **(2-Cyclopropylphenyl)methanol** can be purified by column chromatography on silica gel to yield the final product.

Safety Information

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

This guide is intended for use by trained professionals in a laboratory setting. Always consult the relevant Safety Data Sheet (SDS) before handling any chemicals.

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References

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- To cite this document: BenchChem. [IUPAC name and structure of (2-Cyclopropylphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151128#iupac-name-and-structure-of-2-cyclopropylphenyl-methanol]

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